

Fusidic acid hemihydrate solubility in different solvents

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Compound of Interest

Compound Name: *Fusidic acid hemihydrate*

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An In-Depth Technical Guide to the Solubility of **Fusidic Acid Hemihydrate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility of fusidic acid, with a focus on its hemihydrate form, in a range of common laboratory solvents. Due to the limited availability of specific solubility data for the hemihydrate, this guide consolidates information on fusidic acid and its sodium salt to provide a thorough understanding for research and development purposes. The document includes tabulated quantitative solubility data, detailed experimental protocols for solubility determination, and graphical representations of experimental workflows.

Introduction

Fusidic acid is a bacteriostatic antibiotic with a steroidal structure, derived from the fungus *Fusidium coccineum*. It is particularly effective against Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA). Its mechanism of action involves the inhibition of bacterial protein synthesis by preventing the translocation of elongation factor G (EF-G) from the ribosome.[1] The solubility of fusidic acid is a critical physicochemical parameter that influences its formulation, bioavailability, and efficacy. This guide aims to provide researchers and drug development professionals with a detailed understanding of its solubility characteristics.

While fusidic acid can exist in various forms, including the anhydrous acid, hemihydrate, and sodium salt, much of the publicly available solubility data does not differentiate specifically for the hemihydrate form. This guide presents the available data for fusidic acid and its sodium salt, which can serve as a valuable reference for scientists working with the hemihydrate form.

Solubility of Fusidic Acid and Its Sodium Salt

The solubility of fusidic acid is highly dependent on the solvent and the form of the compound (free acid vs. salt). Generally, fusidic acid is sparingly soluble in aqueous solutions but exhibits good solubility in polar organic solvents.[\[2\]](#)[\[3\]](#)

Quantitative Solubility Data

The following tables summarize the available quantitative solubility data for fusidic acid and fusidic acid sodium salt in various solvents. It is important to note the specific form of the compound when utilizing this data for experimental design.

Table 1: Solubility of Fusidic Acid

Solvent	Solubility	Reference(s)
Dimethyl Sulfoxide (DMSO)	~100 mg/mL (~193.53 mM)	[1] [2]
Ethanol	50 mg/mL	[4]
Ethanol (96%)	Freely soluble	[5]
Water	5.21e-03 g/L (Practically insoluble)	[5] [6]

Table 2: Solubility of Fusidic Acid Sodium Salt

Solvent	Solubility	Reference(s)
Dimethyl Sulfoxide (DMSO)	~14 mg/mL	[2][7][8]
Ethanol	~12.5 mg/mL	[2][7][8]
Ethanol	49.00-51.00 mg/mL	[9]
Dimethylformamide (DMF)	~14 mg/mL	[2][7][8]
1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL	[2][7]
Water	Soluble	[9]

Experimental Protocol: Equilibrium Solubility Determination via Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound.[10][11] This protocol provides a detailed methodology for its implementation.

Principle

An excess amount of the solid compound is agitated in a specific solvent system at a constant temperature until equilibrium is reached. The concentration of the dissolved compound in the supernatant is then determined analytically.

Materials

- **Fusidic acid hemihydrate**
- Selected solvents (e.g., water, phosphate buffer, ethanol)
- Stoppered flasks or vials
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 µm)

- Analytical balance
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

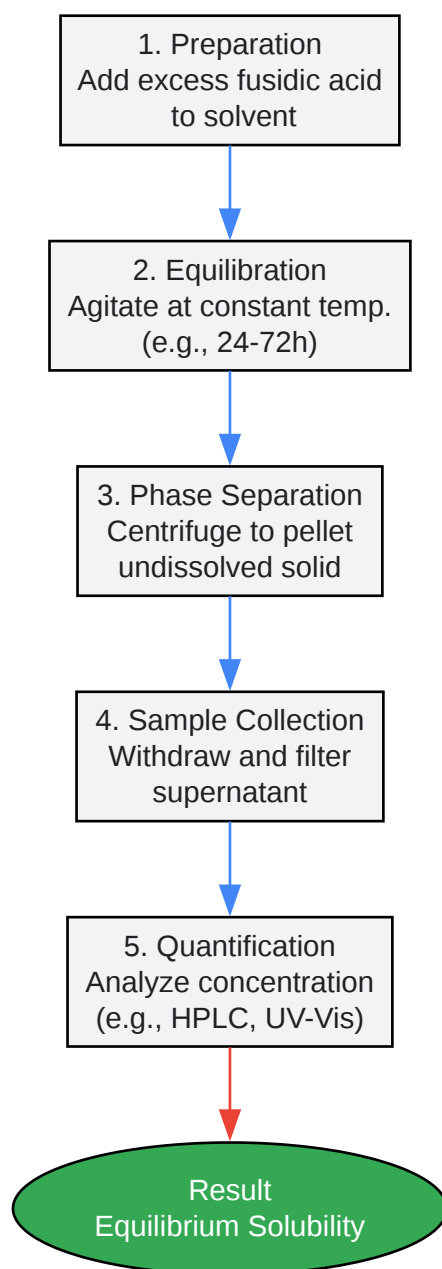
Procedure

- **Preparation:** Add an excess amount of **fusidic acid hemihydrate** to a stoppered flask containing a known volume of the solvent. The presence of undissolved solid at the end of the experiment is crucial to ensure saturation.
- **Equilibration:** Place the flasks in an orbital shaker set to a constant temperature (e.g., 25°C or 37°C). Agitate the samples for a predetermined period, typically 24 to 72 hours, to ensure equilibrium is reached.^[12] The exact time should be established through preliminary experiments to confirm that the concentration of the dissolved solid does not change over a longer period.
- **Phase Separation:** After equilibration, allow the suspension to settle.^[11] To separate the solid phase from the liquid phase, centrifuge the samples at a high speed.
- **Sample Collection:** Carefully withdraw an aliquot of the clear supernatant. For accurate results, it is advisable to filter the supernatant using a syringe filter that does not adsorb the compound.
- **Quantification:** Analyze the concentration of fusidic acid in the supernatant using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.^{[11][13]} A calibration curve prepared with known concentrations of **fusidic acid hemihydrate** should be used for accurate quantification.
- **Data Reporting:** The solubility is reported in units such as mg/mL or mol/L at the specified temperature.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps involved in the shake-flask method for determining the equilibrium solubility of **fusidic acid hemihydrate**.

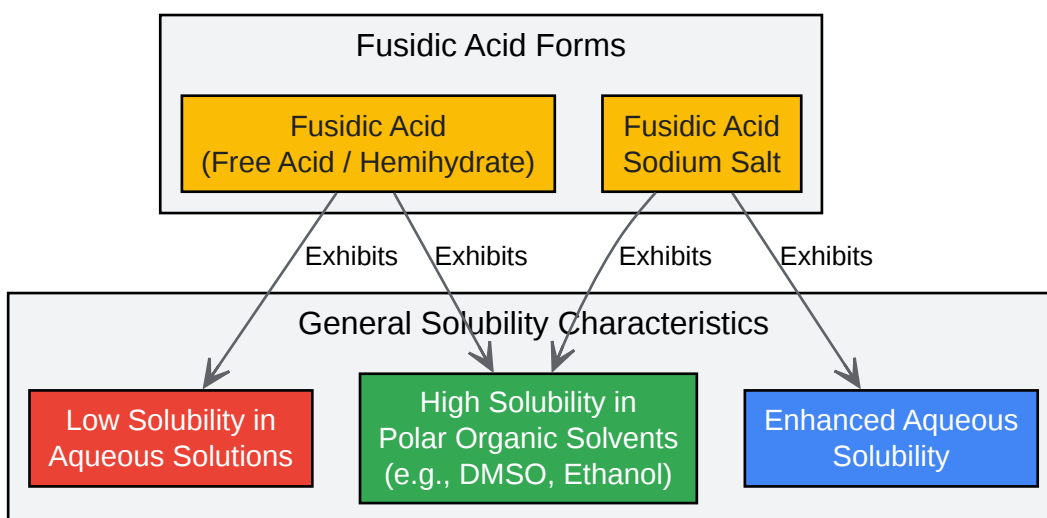


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Caption: Workflow of the Shake-Flask Solubility Method.

Logical Relationship of Fusidic Acid Forms and Solubility

This diagram illustrates the relationship between the different forms of fusidic acid and their general solubility characteristics.



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Caption: Solubility Relationships of Fusidic Acid Forms.

Conclusion

The solubility of **fusidic acid hemihydrate** is a crucial factor for its successful application in research and pharmaceutical development. This guide provides a consolidated resource of available solubility data for fusidic acid and its sodium salt, along with a detailed experimental protocol for its determination. The provided visualizations offer a clear understanding of the experimental workflow and the general solubility properties of different fusidic acid forms. Researchers are encouraged to perform their own solubility studies under their specific experimental conditions to obtain the most accurate data for their applications.

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